Structure of Dimethyl(trifluoromethyl)phosphine oxide

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Compound of Interest

Compound Name:	*Dimethyl(trifluoromethyl)phosphine oxide*
Cat. No.:	*B1647637*

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An In-Depth Technical Guide to **Dimethyl(trifluoromethyl)phosphine oxide**: Structural Chemistry, Thermodynamics, and Synthetic Methodology

Executive Summary

Dimethyl(trifluoromethyl)phosphine oxide, chemical formula (CH3)2(CF3)P=O , is a highly specialized organophosphorus compound characterized by the presence of a highly polar phosphoryl (P=O) bond and a strongly electron-withdrawing trifluoromethyl (-CF3) group[1][2]. In modern chemical research and drug development, functionalizing molecules with -CF3 groups is a premier strategy for modulating lipophilicity, metabolic stability, and target binding affinity. This whitepaper provides a comprehensive technical breakdown of the structural dynamics, thermodynamic properties, and validated synthetic protocols for this compound, serving as a foundational resource for synthetic chemists and drug design professionals.

Structural and Electronic Chemistry

The molecular architecture of **dimethyl(trifluoromethyl)phosphine oxide** centers on a pentavalent phosphorus atom adopting a distorted tetrahedral geometry. The unique

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physicochemical properties of this molecule emerge from the competitive electronic effects of its substituents.

- The Phosphoryl Bond (P=O): The P=O bond is highly polarized ($P\delta+-O\delta-$), acting as a potent hydrogen-bond acceptor. This feature is frequently leveraged in medicinal chemistry to interact with kinase hinge regions or other protein backbones.
- The Trifluoromethyl Group (-CF3): The -CF3moiety exerts a powerful inductive electron-withdrawing effect (-I). This pulls electron density away from the phosphorus center, slightly dampening the basicity and hydrogen-bond acceptor capacity of the phosphoryl oxygen compared to its non-fluorinated analog, trimethylphosphine oxide.
- The Dimethyl Groups (-CH3): These provide mild electron-donating inductive effects (+I) and moderate steric bulk, balancing the extreme electron deficiency imposed by the -CF3 group.

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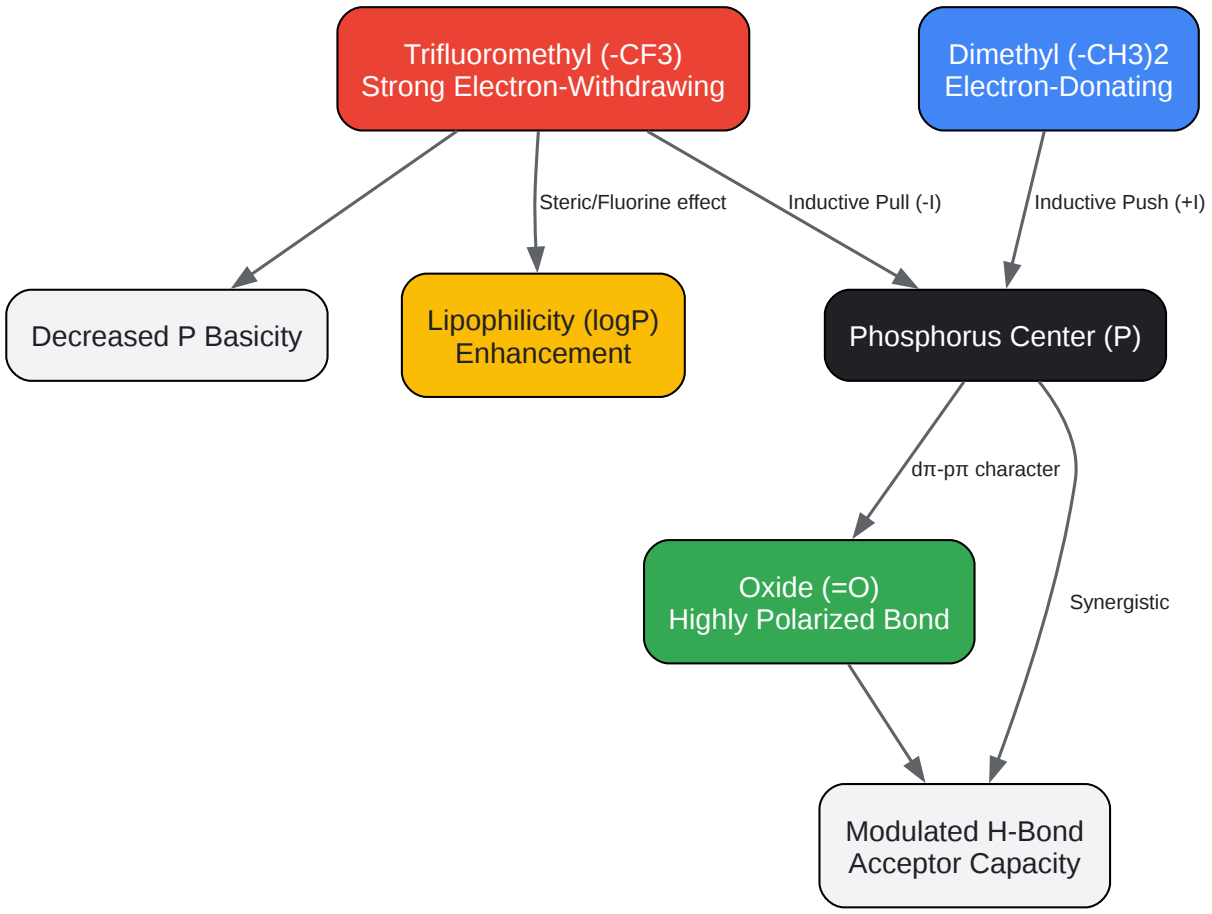

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Figure 1: Electronic and steric interplay within **Dimethyl(trifluoromethyl)phosphine oxide**.

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Physicochemical and Thermodynamic Profile

Understanding the phase transition enthalpies of **dimethyl(trifluoromethyl)phosphine oxide** is critical for purification processes (such as vacuum sublimation) and for predicting its behavior in various physical states. The compound exhibits a relatively high sublimation enthalpy, indicative of strong intermolecular dipole-dipole interactions driven by the P=O bond[3][4].

Table 1: Key Physicochemical and Thermodynamic Properties

Property	Value	Reference
CAS Registry Number	26348-91-4	[2]
Molecular Formula	C3H6F3OP	[1]
Molecular Weight	146.05 g/mol	[2]
Vaporization Enthalpy (ΔvH)	52.4 kJ/mol (measured at 347–360 K)	[3]
Sublimation Enthalpy (ΔsubH)	75.4 kJ/mol (measured at 320–341 K)	[4]

Multinuclear NMR Spectroscopic Characterization

For self-validating synthetic workflows, Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for confirming the structure of **dimethyl(trifluoromethyl)phosphine oxide**. The molecule features three NMR-active nuclei (31P , 19F , and 1H) that couple extensively, producing highly characteristic splitting patterns.

Table 2: Expected Multinuclear NMR Parameters

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Nucleus	Typical Chemical Shift (δ , ppm)	Primary Coupling Constants (J , Hz)	Multiplicity
31P	+30.0 to +40.0 ppm	2JPF≈70−80 Hz , 2JPH≈13−15 Hz	Quartet of septets
19F	-60.0 to -70.0 ppm	2JFP≈70−80 Hz , 4JFH≈1−2 Hz	Doublet of septets
1H	+1.5 to +2.0 ppm	2JHP≈13−15 Hz , 4JHF≈1−2 Hz	Doublet of quartets

Diagnostic Causality: The massive 2JPFcoupling constant (~70-80 Hz) is the definitive proof of a direct bond between the phosphorus atom and the -CF3carbon. The downfield shift of the 31P signal to the +30 to +40 ppm region confirms the oxidation state of P(V) and the presence of the P=O bond.

Synthetic Methodology and Protocols

The preparation of **dimethyl(trifluoromethyl)phosphine oxide** is typically achieved via a two-step sequence: the synthesis of the trivalent phosphine precursor followed by controlled oxidation.

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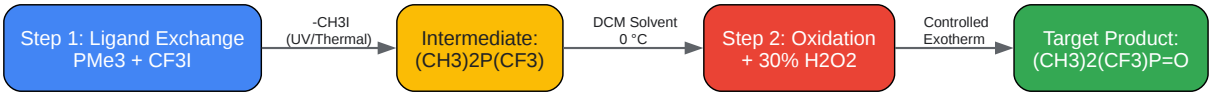

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Figure 2: Two-step synthetic workflow for **Dimethyl(trifluoromethyl)phosphine oxide**.

Step 1: Synthesis of Dimethyl(trifluoromethyl)phosphine

Causality: Direct trifluoromethylation of phosphorus is challenging. A reliable method involves the radical or nucleophilic ligand exchange between trimethylphosphine (PMe3) and trifluoroiodomethane (CF3I).

- Preparation: In a rigorously dried, argon-flushed Schlenk tube, dissolve PMe3(1.0 equiv) in anhydrous pentane.
- Addition: Cool the reaction vessel to -78 °C using a dry ice/acetone bath. Condense CF3I gas (1.1 equiv) into the vessel.
- Reaction: Seal the tube and slowly allow it to warm to room temperature. The reaction can be accelerated by UV irradiation. The exchange yields dimethyl(trifluoromethyl)phosphine and methyl iodide (CH3I) as a byproduct.

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- In-Process Control (IPC): Analyze an aliquot via 31P NMR. The disappearance of the PMe3 signal (~ -62 ppm) and the emergence of a quartet signal confirms intermediate formation.

Step 2: Controlled Oxidation to the Phosphine Oxide

Causality: Trivalent phosphines are highly prone to oxidation. Using 30% aqueous hydrogen peroxide (H2O2) provides a clean oxygen transfer, generating only water as a byproduct. The reaction is highly exothermic, necessitating strict temperature control to prevent thermal decomposition or over-oxidation.

- Preparation: Dissolve the crude dimethyl(trifluoromethyl)phosphine intermediate in dichloromethane (DCM) and cool to 0 °C in an ice bath.
- Oxidation: Add 30% aqueous H2O2(1.2 equiv) dropwise over 30 minutes under vigorous stirring.
- Workup: Allow the mixture to warm to room temperature and stir for an additional 2 hours. Separate the organic layer, wash with brine, and dry over anhydrous MgSO4.
- Purification & QC: Remove the DCM under reduced pressure. Purify the crude solid via vacuum sublimation (utilizing its ΔsubH of 75.4 kJ/mol[4]) at ~50-60 °C under high vacuum to yield analytically pure **dimethyl(trifluoromethyl)phosphine oxide**. Final validation is achieved via the NMR parameters outlined in Table 2.

Strategic Applications in Drug Development

For drug development professionals, the incorporation of a (CH3)2(CF3)P=O motif serves as an advanced bioisosteric replacement strategy.

- Ketone/Sulfone Bioisosterism: The P=O group mimics the geometry and hydrogen-bonding capabilities of ketones and sulfones but offers superior metabolic stability against enzymatic reduction.
- Permeability Optimization: The addition of the -CF3group increases the topological polar surface area (TPSA) shielding, effectively raising the logP of the molecule. This ensures that while the molecule retains a strong hydrogen-bond acceptor for target engagement, it does

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not suffer from the poor membrane permeability typically associated with highly polar phosphine oxides.

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